

erythrocentaurin HMDB0251931 Metabolome Database

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Compound Focus: Erythrocentaurin

CAS No.: 50276-98-7

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Pharmacological Activities & Experimental Data

Research has uncovered several potential biological activities of **erythrocentaurin** and its precursors.

Pharmacological Activity	Description & Mechanism	Experimental Context
Antidiabetic Activity	Inhibits α -amylase enzyme in a concentration-dependent manner, potentially helping to manage postprandial blood glucose levels [1].	<i>In vitro</i> enzyme inhibition assay [1].
Hair Growth Promotion	Metabolites from secoiridoid-rich plants (e.g., <i>Fagraea berteroana</i>) induce proliferation of Hair Follicle Dermal Papilla Cells (DPCs), a key process for hair follicle elongation [2].	<i>In vitro</i> assay measuring proliferation of human hair follicle dermal papilla cells treated with plant extracts [2].

Experimental Protocols

If you are planning to conduct research, here are summaries of key experimental methodologies from the literature.

Metabolic Transformation by Intestinal Bacteria

This protocol outlines how to generate **erythrocentaurin** from its precursor, gentiopicrin, using intestinal bacteria [3].

- **Incubation System:** Anaerobic medium mixed with rat colon contents (as a source of intestinal bacteria).
- **Reaction:** The medium is spiked with gentiopicrin and incubated at 37°C.
- **Time Course:** The transformation can be rapid, with gentiopicrin levels decreasing significantly within 30-60 minutes.
- **Metabolite Monitoring:** The formation of **erythrocentaurin** and other metabolites is monitored over time using analytical techniques like High-Performance Liquid Chromatography (HPLC) or LC-MSn.

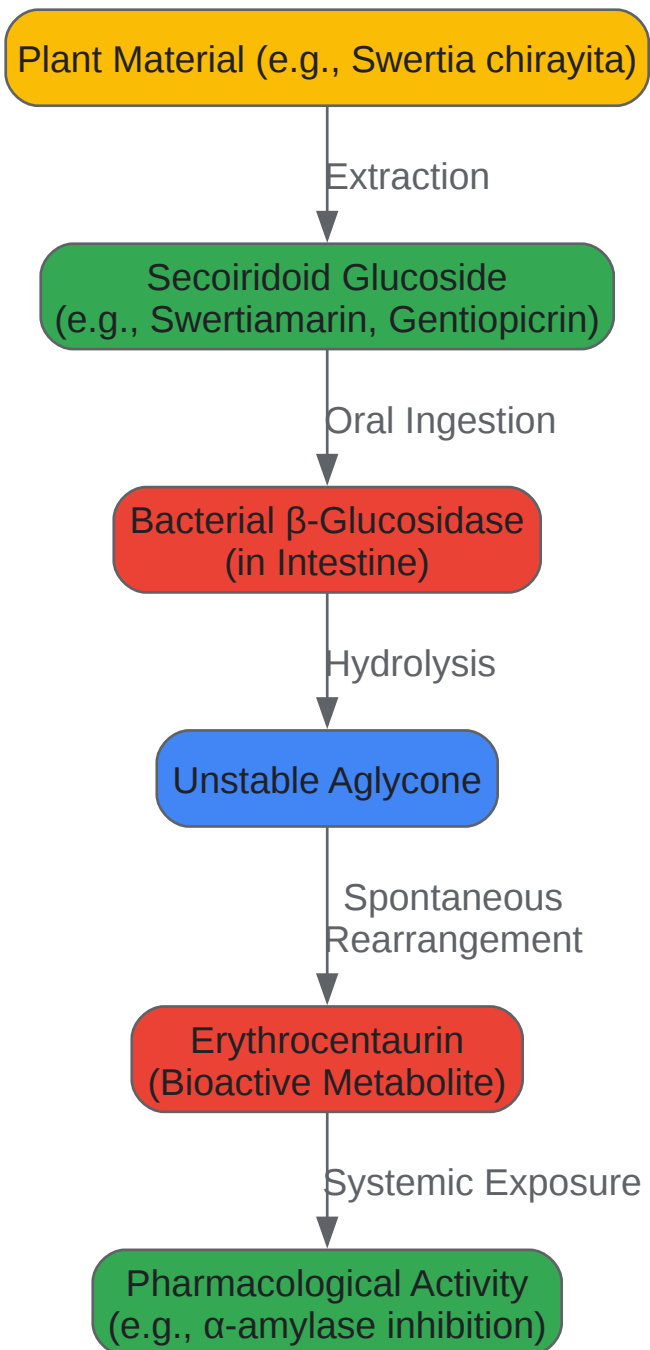
Analytical Detection and Identification with LC-MSn-IT-TOF

This method describes how to identify and characterize **erythrocentaurin** in a complex mixture [3].

- **Technique:** Liquid Chromatography coupled with Ion Trap Time-of-Flight Mass Spectrometry (LC-MSn-IT-TOF).
- **Ionization Mode:** Electrospray Ionization (ESI), typically in positive mode.
- **Identification:**
 - The parent ion of **erythrocentaurin** is detected at **m/z 195.0652 [M+H]⁺**.
 - This ion fragments to produce characteristic product ions, which aid in structural confirmation. For a closely related structure (gentiopicrin aglycone), the loss of a water molecule (H₂O) was a key fragmentation step, yielding a fragment at **m/z 177.0546** [3].

Metabolic Pathways and Workflow

Erythrocentaurin is not typically found in the original plant material but is a product of post-ingestion metabolism. The following diagram illustrates its journey from a plant secoiridoid glucoside to a bioactive metabolite.



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Pharmacokinetics Perspective

Understanding the pharmacokinetics of the parent compounds is crucial, as it directly influences the formation of **erythrocentaurin**.

- **Low Bioavailability of Precursors:** Secoiridoid glycosides like swertiamarin and gentiopicrin are known to be rapidly absorbed but have low oral bioavailability [3] [1]. This suggests that a significant portion of the ingested dose reaches the intestines where it is metabolized by the gut microbiota.
- **Crucial Role of Gut Microbiota:** The transformation of swertiamarin to metabolites like **erythrocentaurin** is primarily facilitated by the enzymatic activity (β -glucosidase) of intestinal bacteria [4] [1]. This metabolic step is considered essential for unlocking the pharmacological potential of these plant compounds.
- **Detection in Plasma:** Metabolites derived from secoiridoid glycosides, such as glucuronic acid conjugates, have been detected in plasma and urine, indicating that the bacterial metabolites are absorbed into systemic circulation [3].

Erythrocentaurin represents a compelling case of how the human gut microbiome can transform natural products into potent bioactive molecules. Current evidence supports its potential in areas like diabetes management and dermatology.

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